

Technical Safety & Handling Guide: 5-Cyclopropoxy-4-ethyl-2-fluoropyridine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Cyclopropoxy-4-ethyl-2-fluoropyridine

Cat. No.: B14826677

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Executive Summary & Chemical Context

5-Cyclopropoxy-4-ethyl-2-fluoropyridine is a highly functionalized pyridine derivative characterized by three distinct structural motifs: a fluorine atom at the C2 position, an ethyl group at C4, and a cyclopropoxy ether linkage at C5.^[1]

In modern drug discovery, this specific substitution pattern is valuable for modulating lipophilicity and metabolic stability. The C2-fluorine often serves as a handle for nucleophilic aromatic substitution (

) in late-stage functionalization, while the cyclopropoxy group provides a metabolically robust alternative to standard alkoxy groups, reducing susceptibility to O-dealkylation by cytochrome P450 enzymes.

Primary Application: Building block for small molecule kinase inhibitors and G-protein coupled receptor (GPCR) modulators.

Chemical Identity & Characterization

Data synthesized from vendor specifications and structural analog analysis.

Property	Specification
Chemical Name	5-Cyclopropoxy-4-ethyl-2-fluoropyridine
CAS Number	1243396-38-4
Molecular Formula	
Molecular Weight	181.21 g/mol
Physical State	Liquid (at room temperature) or low-melting solid
Solubility	Soluble in DMSO, Methanol, Dichloromethane (DCM), Ethyl Acetate
LogP (Predicted)	~2.5 - 3.0 (Lipophilic)
Boiling Point (Predicted)	~230°C - 250°C (at 760 mmHg)
Density (Predicted)	~1.1 - 1.2 g/cm ³

Hazard Identification & Risk Assessment (GHS)

Based on Quantitative Structure-Activity Relationship (QSAR) analysis of fluorinated pyridines.

GHS Classification[5]

- Acute Toxicity (Oral): Category 4 (H302) - Harmful if swallowed.
- Skin Corrosion/Irritation: Category 2 (H315) - Causes skin irritation.
- Serious Eye Damage/Irritation: Category 2A (H319) - Causes serious eye irritation.
- Specific Target Organ Toxicity (Single Exposure): Category 3 (H335) - May cause respiratory irritation.

Toxicological Context

- Fluorine Moiety: The C-F bond is chemically inert, but metabolic cleavage (though rare for aromatic fluorine) could theoretically release fluoride ions. However, the primary risk is irritation of mucosal membranes due to the pyridine nitrogen.

- Cyclopropoxy Group: Generally stable, but high-temperature combustion may release cyclopropane derivatives which are flammable.

Safe Handling & Storage Protocols

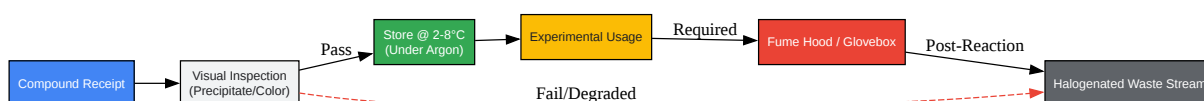
Scientific Rationale: Pyridine derivatives are prone to N-oxidation and potential hydrolysis under acidic conditions. The cyclopropoxy group is acid-sensitive (ring opening).

Storage Architecture

- Temperature: 2°C to 8°C (Refrigerated).
- Atmosphere: Inert Gas (Argon or Nitrogen) is mandatory. The compound is potentially hygroscopic and sensitive to oxidation.
- Container: Amber glass vials with Teflon-lined caps to prevent photochemical degradation and leaching.

Operational Workflow: Exposure Control

The following diagram outlines the decision logic for safe handling, emphasizing engineering controls over PPE alone.



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Figure 1: Standard Operating Procedure (SOP) workflow for receiving and handling fluorinated pyridine intermediates.

Synthesis & Stability Considerations

For researchers utilizing this compound in synthesis, understanding its reactivity profile is critical.

Reactivity Profile

- Nucleophilic Substitution (
 -) The fluorine at C2 is activated by the pyridine nitrogen. It readily undergoes displacement by amines, thiols, or alkoxides.
 - Protocol Tip: Use mild bases (
 - ,
 -) in polar aprotic solvents (DMF, DMSO) to facilitate substitution without affecting the cyclopropoxy group.
- Cyclopropane Stability: The cyclopropoxy ring is strained. Avoid strong Lewis acids (e.g.,
 - ,
 -) which will cleave the ether and open the cyclopropane ring.

Degradation Pathways

- **Hydrolysis:** Prolonged exposure to moisture may hydrolyze the fluorine, yielding the pyridone derivative (2-hydroxy-pyridine analog).
- **Oxidation:** Air exposure can lead to N-oxide formation.

Emergency Response & Spill Management

In the event of an accident, immediate, logic-driven action is required.

Fire Fighting Measures

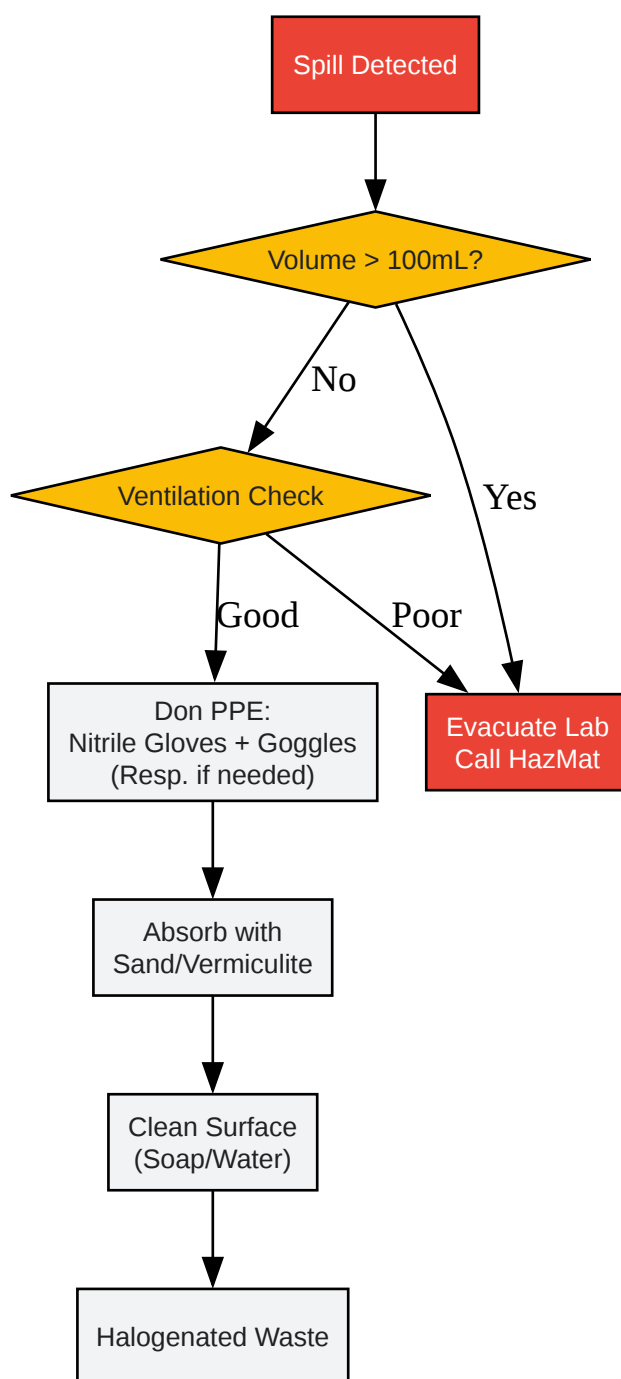
- Media: Dry chemical, , or alcohol-resistant foam. Do NOT use water jet (may spread the chemical).
- Combustion Products: Carbon oxides (), Nitrogen oxides ()

), Hydrogen Fluoride (

).

- Critical Note: Presence of Fluorine implies potential HF formation in a fire. Full SCBA (Self-Contained Breathing Apparatus) is non-negotiable.

Spill Response Logic



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Figure 2: Decision matrix for spill containment and cleanup.

Regulatory & Transport Information

- Transport (IATA/DOT): Not regulated as a dangerous good for transport in small quantities, but often classified under UN 2810 (Toxic Liquid, Organic, N.O.S.) if toxicity data is extrapolated strictly.
- TSCA (USA): Likely not listed (R&D Exemption required).
- REACH (EU): Pre-registration required for imports > 1 ton/year.

References

- PubChem. (2025).[2] Compound Summary: Fluorinated Pyridines and Derivatives. National Library of Medicine. Retrieved from [\[Link\]](#)

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Sources

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- 2. 5-Cyclopropyl-2-fluoropyridine | C₈H₈FN | CID 57690831 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Technical Safety & Handling Guide: 5-Cyclopropoxy-4-ethyl-2-fluoropyridine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14826677/docs#technical-safety-handling-guide-5-cyclopropoxy-4-ethyl-2-fluoropyridine\]](https://www.benchchem.com/product/b14826677/docs#technical-safety-handling-guide-5-cyclopropoxy-4-ethyl-2-fluoropyridine)

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